

Essential Safety and Handling Protocols for Fraxin

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Compound of Interest

Compound Name: Fraxin

Cat. No.: B1674053

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For researchers, scientists, and drug development professionals, ensuring safe handling of all chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling and disposal of **Fraxin**, a naturally occurring glucoside of fraxetin.^{[1][2][3][4]} Adherence to these procedural guidelines is critical for maintaining a safe laboratory environment.

Physicochemical and Safety Data

A summary of key quantitative data for **Fraxin** is presented below for easy reference.

Property	Value
Chemical Formula	C ₁₆ H ₁₈ O ₁₀ ^[1]
Molar Mass	370.31 g·mol ⁻¹
CAS Number	524-30-1
Appearance	Crystalline solid
Solubility	Slightly soluble in cold water; Soluble in hot water, hot ethanol, DMSO, and dimethyl formamide
Storage Temperature	-20°C

Personal Protective Equipment (PPE)

While one Safety Data Sheet (SDS) indicates that **Fraxin** is not classified as a hazardous substance under the Globally Harmonized System (GHS) and requires no special handling precautions, another source advises treating it as potentially hazardous until more information is available. Therefore, a cautious approach is recommended. The following PPE should be worn at all times when handling **Fraxin**:

- **Gloves:** Nitrile or latex gloves are essential to prevent skin contact.
- **Eye Protection:** Safety glasses with side shields or goggles to protect from dust or splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing and skin.
- **Respiratory Protection:** If there is a risk of generating dust, a dust mask or a respirator should be used.

Operational Plan for Handling Fraxin

1. Preparation and Weighing:

- Handle solid **Fraxin** in a well-ventilated area. If available, use a chemical fume hood to minimize inhalation risk.
- When weighing, use a balance inside a fume hood or in an area with good local exhaust ventilation.
- Avoid creating dust.

2. Dissolving:

- **Fraxin** is soluble in organic solvents like DMSO and dimethyl formamide, and slightly soluble in ethanol. It is also soluble in hot water and hot ethanol.
- When dissolving, add the solvent to the solid slowly to avoid splashing.
- If heating is required to dissolve **Fraxin** in water or ethanol, do so with caution in a well-ventilated area.

3. Experimental Use:

- All procedures involving **Fraxin** should be carried out in a designated area.
- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.

4. Emergency Procedures:

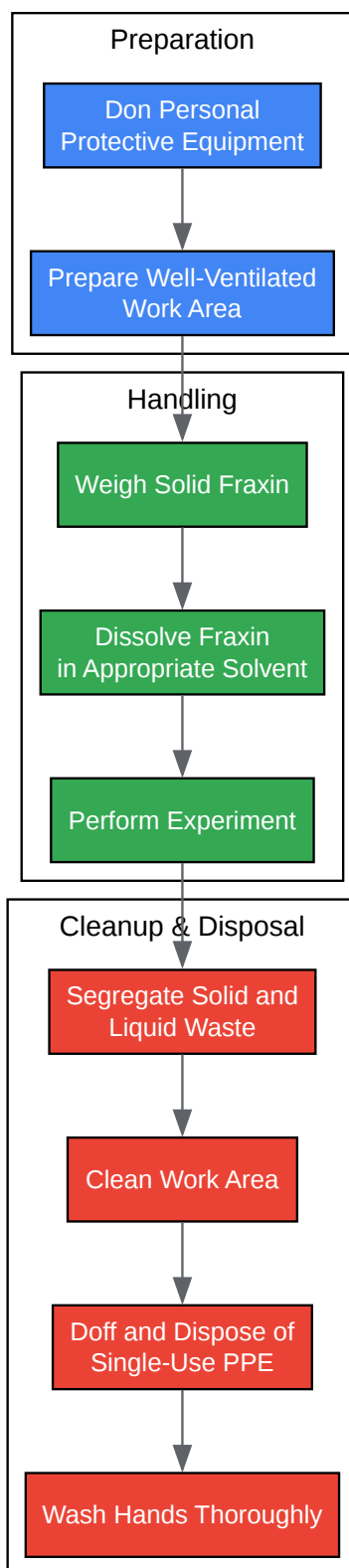
- Skin Contact: Wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: If swallowed, wash out the mouth with water, provided the person is conscious. Seek medical attention.

Disposal Plan

Dispose of **Fraxin** and any contaminated materials in accordance with local, state, and federal regulations.

- Solid Waste: Unused solid **Fraxin** and materials contaminated with **Fraxin** (e.g., weigh boats, paper towels) should be collected in a designated, labeled waste container.
- Liquid Waste: Solutions containing **Fraxin** should be collected in a labeled waste container for chemical waste. Do not pour down the drain unless permitted by local regulations.
- Empty Containers: Rinse empty containers thoroughly before disposal. The rinse water should be collected as chemical waste.

Experimental Workflow for Safe Handling of Fraxin



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Caption: Logical workflow for the safe handling of **Fraxin** from preparation to disposal.

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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for Fraxin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674053#personal-protective-equipment-for-handling-fraxin]

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